

Personal protective equipment for handling Monochrome Yellow 1 sodium salt

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Compound of Interest

Compound Name: *Monochrome Yellow 1 sodium salt*

Cat. No.: *B608978*

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Essential Safety and Handling Guide for Monochrome Yellow 1 Sodium Salt

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Monochrome Yellow 1 sodium salt** (C.I. 14025). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Chemical and Physical Properties

Monochrome Yellow 1 sodium salt, also known as Mordant Yellow 1 or Alizarin Yellow G, is a disazo dye.^[1] It exists as a yellow to orange crystalline powder with minimal odor.^[1] A summary of its key properties is presented below for easy reference.

Property	Value	Source
Synonyms	C.I. 14025, Mordant Yellow 1, Alizarin Yellow G, Metachrome Yellow, Salicyl Yellow	[2]
CAS Number	584-42-9	[3][4][5]
Molecular Formula	C ₁₃ H ₈ N ₃ NaO ₅	[3]
Molecular Weight	309.21 g/mol	[3][6]
Appearance	Yellow to orange crystalline powder	[1]
Melting Point	>300 °C	[3]
Boiling Point	479.1 °C at 760 mmHg	[3]
Water Solubility	Soluble in cold water	[3]

Hazard Identification and Toxicological Information

Monochrome Yellow 1 sodium salt is classified as an irritant and may pose health risks upon exposure. While it is considered to have low acute toxicity, prolonged exposure should be avoided.[1]

Hazard	Description	GHS Classification
Eye Irritation	Causes serious eye irritation.	H319
Skin Irritation	Causes skin irritation.	H315
Respiratory Irritation	May cause respiratory tract irritation.	H335
Mutagenicity	Mutagenic effects have been observed in microorganisms.	Not officially classified, but handle with caution.[3]

Note: Specific LD50 and LC50 values for **Monochrome Yellow 1 sodium salt** are not readily available in the referenced safety data sheets. The toxicological properties of this substance

have not been fully investigated.[\[4\]](#)

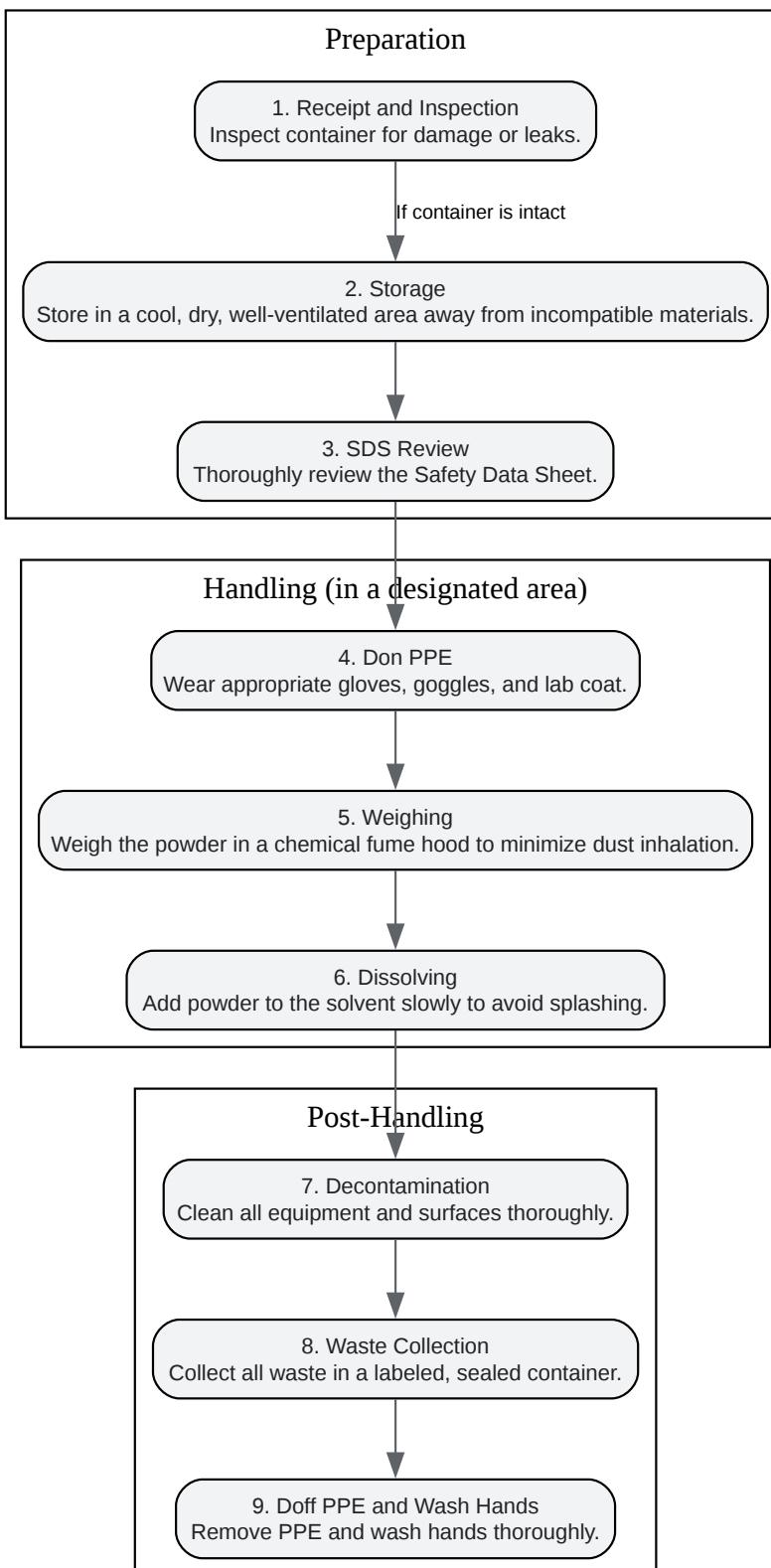
Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Monochrome Yellow 1 sodium salt** to prevent exposure.

PPE Category	Required Equipment	Specifications and Best Practices
Eye and Face Protection	Chemical safety goggles or a face shield	Must be worn at all times in the handling area. [4]
Skin Protection	Chemical-resistant gloves (Nitrile rubber recommended), Lab coat	Inspect gloves for tears or holes before use. A lab coat should be worn to protect clothing and skin.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or if dust is generated.
Footwear	Closed-toe shoes	To protect against spills.

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the safe handling of **Monochrome Yellow 1 sodium salt** from receipt to use in an experimental setting.

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Caption: Workflow for the safe handling of **Monochrome Yellow 1 sodium salt**.

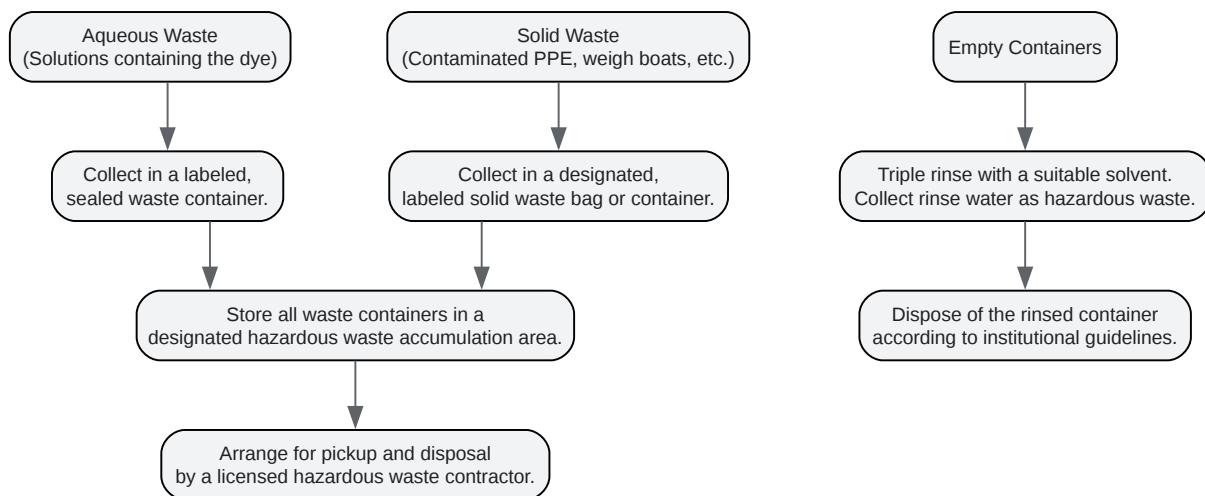
Disposal Plan

Proper disposal of **Monochrome Yellow 1 sodium salt** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Key Principles:

- Do not dispose of down the drain or in regular trash.
- All waste containing this chemical is considered hazardous waste.
- Follow all institutional, local, and national regulations for hazardous waste disposal.

Disposal Workflow:



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Caption: Disposal workflow for **Monochrome Yellow 1 sodium salt** waste.

By adhering to these safety and handling protocols, researchers can minimize their risk of exposure and ensure the safe and responsible use of **Monochrome Yellow 1 sodium salt** in

the laboratory. Always prioritize safety and consult your institution's environmental health and safety department for specific guidance.

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